Application Notes and Protocols for 1-Methylimidazole-4-acetaldehyde in Pharmaceutical Research

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*1-Methylimidazole-4-acetaldehyde*
CAS No.:	*19639-03-3*
Cat. No.:	*B021412*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of **1-Methylimidazole-4-acetaldehyde**, a key metabolite in histamine metabolism. While not currently a direct pharmaceutical agent, its role in biological pathways makes it a compound of significant interest in drug discovery and development, particularly in studies related to histamine signaling, aldehyde dehydrogenase (ALDH) activity, and the physiological effects of histamine metabolites.

Chemical and Physical Properties

1-Methylimidazole-4-acetaldehyde is a heterocyclic aldehyde and a human and mouse metabolite.[1][2] Its fundamental properties are summarized below.

© 2026 BenchChem. All rights reserved.

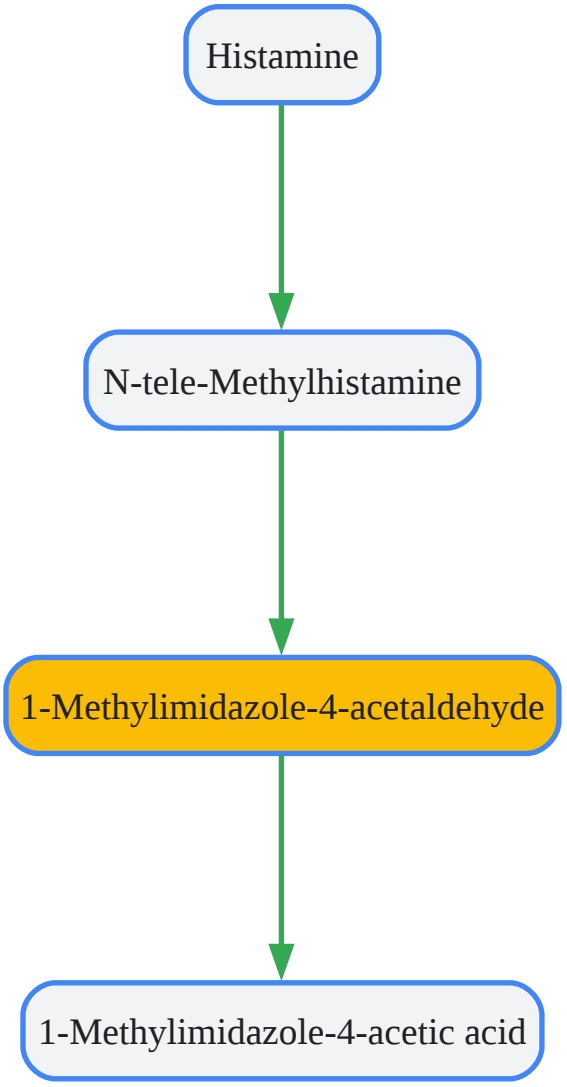
Property	Value	Reference
Molecular Formula	$C_6H_8N_2O$	[3][4]
Molecular Weight	124.14 g/mol	[3]
CAS Number	19639-03-3	[4]
IUPAC Name	2-(1-methyl-1H-imidazol-4-yl)acetaldehyde	[3]
Synonyms	Methylimidazoleacetaldehyde, N-Methylimidazole-4-acetaldehyde	[3]
Physical State	Solid	[4]

Biological Significance and Metabolic Pathway

1-Methylimidazole-4-acetaldehyde is an intermediate in the catabolism of histamine.[2] Histamine, a crucial biogenic amine involved in allergic reactions, gastric acid secretion, and neurotransmission, is metabolized through two primary pathways. One of these pathways involves the methylation of histamine by histamine-N-methyltransferase (HNMT) to form N-tele-methylhistamine. This is followed by the oxidative deamination of N-tele-methylhistamine by amine oxidases to yield **1-methylimidazole-4-acetaldehyde**. Subsequently, this aldehyde is rapidly oxidized by cytosolic aldehyde dehydrogenase (ALDH) to the more stable carboxylic acid, 1-methylimidazole-4-acetic acid, which is then excreted.[5]

Understanding this pathway is critical for researchers investigating the pharmacological modulation of histamine levels and the effects of its metabolites.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 1: Metabolic pathway of histamine to 1-Methylimidazole-4-acetic acid.

Potential Applications in Pharmaceutical Development

The imidazole nucleus is a common scaffold in a wide array of approved drugs, highlighting its importance in medicinal chemistry.[6][7][8] While **1-Methylimidazole-4-acetaldehyde** itself is not a therapeutic, its study is relevant in several areas:

- Target for Modulating Histamine Levels: Inhibitors of the enzymes in the histamine metabolism pathway could be developed to treat conditions associated with aberrant

© 2026 BenchChem. All rights reserved.

histamine signaling. Understanding the kinetics of substrates like **1-methylimidazole-4-acetaldehyde** is crucial for designing such inhibitors.

- Biomarker Research: The levels of histamine metabolites, including the downstream product 1-methylimidazole-4-acetic acid, can serve as biomarkers for various physiological and pathological states.[9]

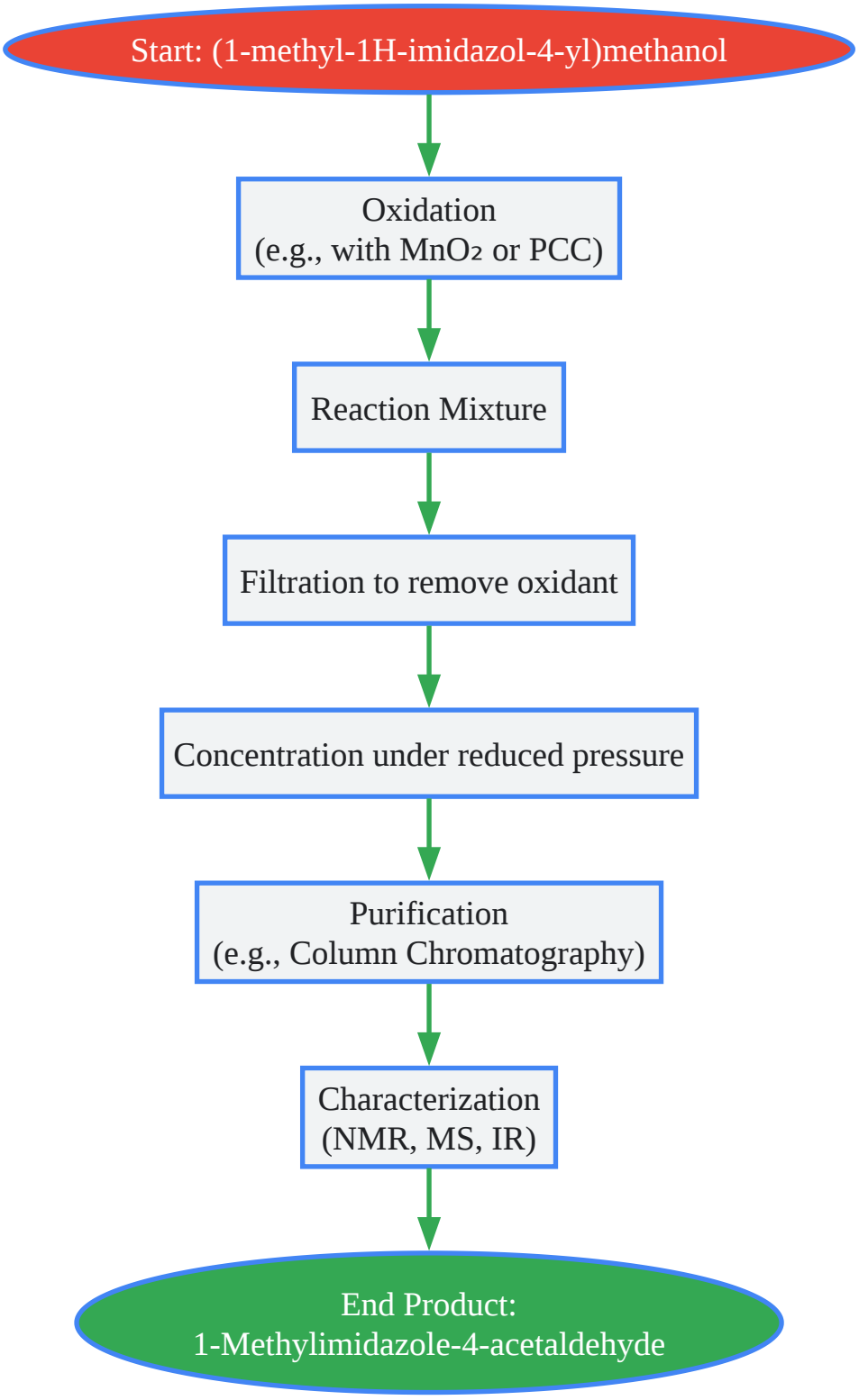
- Drug Metabolism Studies: As a reactive aldehyde, **1-methylimidazole-4-acetaldehyde** could potentially interact with other drugs or cellular components. Its characterization is important in the context of drug-drug interactions and off-target effects of compounds that modulate amine oxidases or aldehyde dehydrogenases.

Experimental Protocols

Synthesis of 1-Methylimidazole-4-acetaldehyde

A direct, published synthesis protocol for **1-methylimidazole-4-acetaldehyde** is not readily available. However, a plausible route can be adapted from the synthesis of related imidazole aldehydes. The following is a proposed experimental workflow based on the oxidation of the corresponding alcohol, 1-methyl-1H-imidazol-4-yl)methanol, which can be synthesized from commercially available precursors.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

© 2026 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Histamine pharmacology: from Sir Henry Dale to the 21st century - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Histamine - Metabolite of the month - biocrates life sciences gmbh [biocrates.com]
- 3. Methylimidazole acetaldehyde | C6H8N2O | CID 193545 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. echemi.com [echemi.com]
- 5. Subcellular distribution of aldehyde dehydrogenase activities in human liver - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Biological Significance of Imidazole-based Analogues in New Drug Development - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Comprehensive review in current developments of imidazole-based medicinal chemistry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- 9. Identification and determination of 1-methylimidazole-4-acetic acid in human cerebrospinal fluid by gas chromatography-mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols for 1-Methylimidazole-4-acetaldehyde in Pharmaceutical Research]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b021412/docs#application-notes-and-protocols-for-1-methylimidazole-4-acetaldehyde-in-pharmaceutical-research]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.